

# handling storage 5-Bromo-1H-indole-2-carboxylic acid -20C

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## Compound Focus: 5-Bromo-1H-indole-2-carboxylic acid

CAS No.: 7254-19-5

Cat. No.: S664945

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## Chemical Profile & Handling Specifications

Aspect	Specification
Product Name	5-Bromo-1H-indole-2-carboxylic acid [1]
CAS Number	7254-19-5 [1] [2] [3]
Molecular Formula	C9H6BrNO2 [1] [2] [3]
Molecular Weight	240.05 g/mol [1] [2] [3]
Recommended Storage	-20°C [1] [3]
Physical Form	Powder [1] [3]
GHS Hazard Statements	H315-H319-H335 (Causes skin irritation, serious eye irritation, and may cause respiratory irritation) [3] [4]

## Safety & Handling FAQ

**Q1: What personal protective equipment (PPE) is required when handling this compound?** A1: To minimize exposure, you should wear:

- **Eye Protection:** Tightly fitting safety goggles or eyeshields [1] [3].
- **Skin Protection:** Wear protective gloves and clothing [1] [3]. The specific glove type should be selected according to the task and satisfy specifications like EN 374 [3].
- **Respiratory Protection:** Where dust is formed and adequate ventilation is not possible, use a NIOSH N95 (US) or EN 143 P1 (EU) dust mask [1] [3].

**Q2: What should I do in case of accidental exposure?** A2: Follow these first-aid measures [3]:

- **Inhalation:** Move the person to fresh air. Keep them at rest in a comfortable breathing position [3].
- **Skin Contact:** Wash thoroughly with soap and plenty of water [3].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [3].

## Storage & Troubleshooting FAQ

**Q3: Why is storage at -20°C recommended, and what happens if the compound is left at room temperature?** A3: Storage at -20°C is specified to ensure long-term chemical stability [1] [3]. While the decomposition temperature is not specified, storing at a lower temperature slows down degradation processes, maintaining the compound's purity for sensitive applications like pharmaceutical R&D. The melting point is reported at **287-288 °C**, indicating good thermal stability at room temperature for short handling periods [3].

**Q4: The compound has formed a lump or appears clumpy. Has it degraded?** A4: Clumping can occur due to absorption of moisture from the air. This does not necessarily indicate degradation.

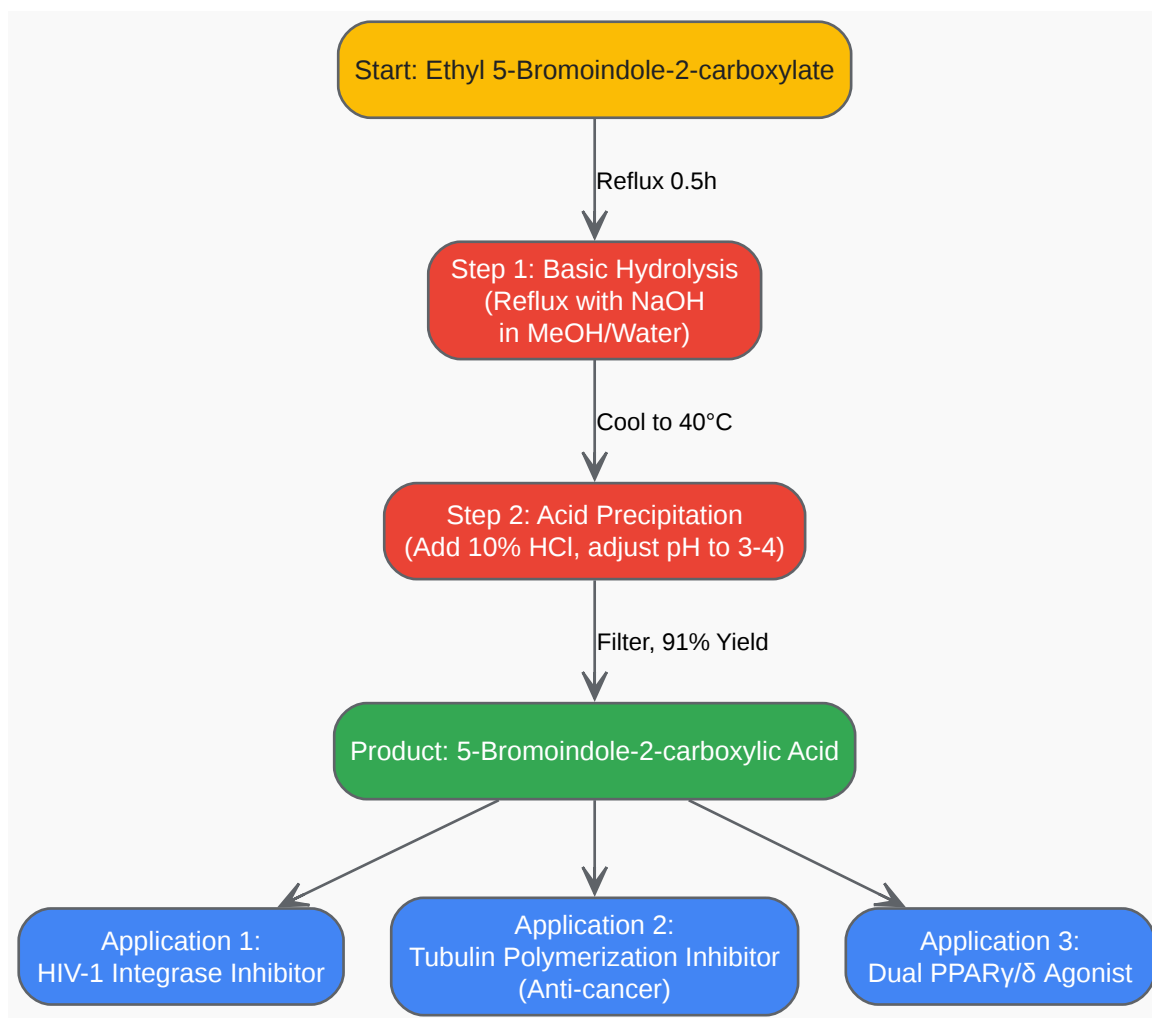
- **Action:** Bring the vial to room temperature in a desiccator to prevent further moisture uptake. Once equilibrated, you can gently break up the solid with a clean spatula. The product can likely still be used, but for quantitative reactions, you may want to confirm its performance with a small-scale test first.

**Q5: What are the incompatibilities for this compound?** A5: Specific incompatible materials are not listed in the available data. However, as a general practice for organic solids, you should:

- Keep it away from strong oxidizing agents, strong bases, and strong reducing agents.
- Avoid conditions that generate dust, which can form explosive mixtures in air [3].

## Experimental Application & Synthesis

This compound is a versatile building block in medicinal chemistry. The workflow below illustrates its role in drug discovery, from synthesis to biological testing.



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**Synthesis Protocol: From Ester to Acid** This is a high-yield, practical procedure for synthesizing the compound [2].

- **Reaction:** Dissolve **134 g of ethyl 5-bromoindole-2-carboxylate** in a solvent mixture of 31.25 g of 96% methanol and 183 mL of water. Add sodium hydroxide and heat under reflux for **0.5 hours**.
- **Work-up:** Cool the reaction mixture to **40°C**. Slowly add **10% hydrochloric acid** dropwise while stirring until the pH of the mixture is between **3 and 4**.
- **Isolation:** Filter the resulting mixture to collect the solid. This yields **109.1 g (91%)** of an off-white solid with a purity of **≥96%** (by HPLC) [2].

## Key Pharmaceutical Applications

- **HIV-1 Integrase Inhibitors:** This compound serves as a core **metal-binding scaffold** that chelates with  $Mg^{2+}$  ions in the active site of HIV-1 integrase. Optimization of this scaffold has led to potent inhibitors of viral replication [5].
- **Anti-Cancer Agents:** It is used in the **synthesis of tubulin polymerization inhibitors**, which can inhibit cancer cell growth [1].
- **Metabolic & Anti-inflammatory Agents:** It is a key intermediate for preparing **dual PPAR $\gamma$ / $\delta$  agonists** (for metabolic diseases) and chemical probes targeting the **hFPRL1 receptor** in inflammation [1].

## Key Takeaways

- **Storage is Critical:** Always store this compound at **-20°C** in a tightly closed container to maintain its stability and purity for research use [1] [3].
- **Safety First:** This powder can cause irritation, so always wear appropriate **PPE—gloves, goggles, and a dust mask**—when handling [3] [4].
- **Versatile Intermediate:** Its primary value lies in its role as a building block for creating **biologically active molecules**, particularly in antiviral and anticancer drug discovery [1] [5].

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## References

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